

Essential Safety and Operational Guide for Handling 5-Methyl-2,3-hexanedione

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Compound of Interest

Compound Name: 5-Methyl-2,3-hexanedione

Cat. No.: B078870

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **5-Methyl-2,3-hexanedione** (CAS No. 13706-86-0). Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Hazard Identification

5-Methyl-2,3-hexanedione is classified with the following primary hazards:

- **Flammable Liquid and Vapor:** It is a flammable liquid that can ignite when exposed to heat, sparks, or open flames.^{[1][2]}
- **Skin Sensitizer:** May cause an allergic skin reaction upon contact.^{[1][2][3][4]}
- **Skin and Eye Irritant:** Can cause skin irritation and serious eye irritation.^[4]

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling. However, the following PPE is generally required to minimize exposure and ensure safety.

- **Eye and Face Protection:**
 - Wear tight-fitting safety glasses that comply with OSHA 1910.133 or an equivalent standard.^[1]

- If there is a splash hazard, a face shield should be worn in addition to safety glasses.[5][6]
- Hand Protection:
 - Chemical-resistant, impervious gloves are mandatory to prevent skin contact.[1]
 - It is recommended to change gloves frequently and establish a regular replacement schedule to avoid permeation by the chemical.[1][7]
- Body Protection:
 - Wear protective clothing to prevent skin contamination.[1] For significant splash potential, a chemically resistant apron or splash suit may be necessary.
 - Appropriate footwear, such as closed-toe, chemical-resistant shoes, should be worn in all handling areas.[5][7]
 - Contaminated work clothing must not be allowed out of the workplace and should be washed before reuse.[1][2]
- Respiratory Protection:
 - Use this chemical in a well-ventilated area, preferably within a chemical fume hood, to avoid breathing vapor or spray.[1]
 - If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator with appropriate cartridges.[8]

Quantitative Data Summary

The following table summarizes key quantitative data for **5-Methyl-2,3-hexanedione**.

Property	Value
Molecular Formula	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol
Appearance	Clear, yellowish liquid with a buttery odor
Boiling Point	129 - 138 °C
Flash Point	33 - 41.67 °C
Density / Specific Gravity	0.91 - 0.92 g/cm ³
Oral LD50 (Rat)	>5,000 mg/kg
Dermal LD50 (Rabbit)	>5,000 mg/kg

Sources:[\[3\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Operational Plan: Handling and Storage

Handling:

- Preparation: Read and understand the Safety Data Sheet (SDS) before work begins. Ensure eyewash stations and safety showers are readily accessible.[\[1\]](#)[\[8\]](#)
- Ignition Sources: Keep the chemical away from all sources of ignition, including heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[\[1\]](#)[\[2\]](#)
- Ventilation: Handle the substance in a well-ventilated area or inside a chemical fume hood. Use explosion-proof electrical and ventilating equipment.[\[1\]](#)[\[8\]](#)
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.[\[1\]](#)[\[2\]](#)
- Tools: Use only non-sparking tools when opening or handling containers.[\[1\]](#)[\[2\]](#)
- Hygiene: Avoid eating, drinking, or smoking when using this product. Wash hands and any exposed skin thoroughly after handling and before breaks.[\[1\]](#)

Storage:

- Container: Keep the chemical in its original, tightly closed container.[1][2]
- Location: Store in a cool, well-ventilated place, away from incompatible materials such as oxidizing agents.[1][8]
- Regulations: Store in accordance with all local regulations for flammable liquids.[1]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure safety.

Chemical Waste:

- Collection: Collect waste **5-Methyl-2,3-hexanedione** in a dedicated, compatible, and properly labeled hazardous waste container.[13] The container must be kept closed except when adding waste.[13]
- Compatibility: Do not mix with incompatible wastes.[13]
- Disposal: Dispose of the contents and container in accordance with local, regional, and national regulations through a licensed waste disposal company.[1][2][4]

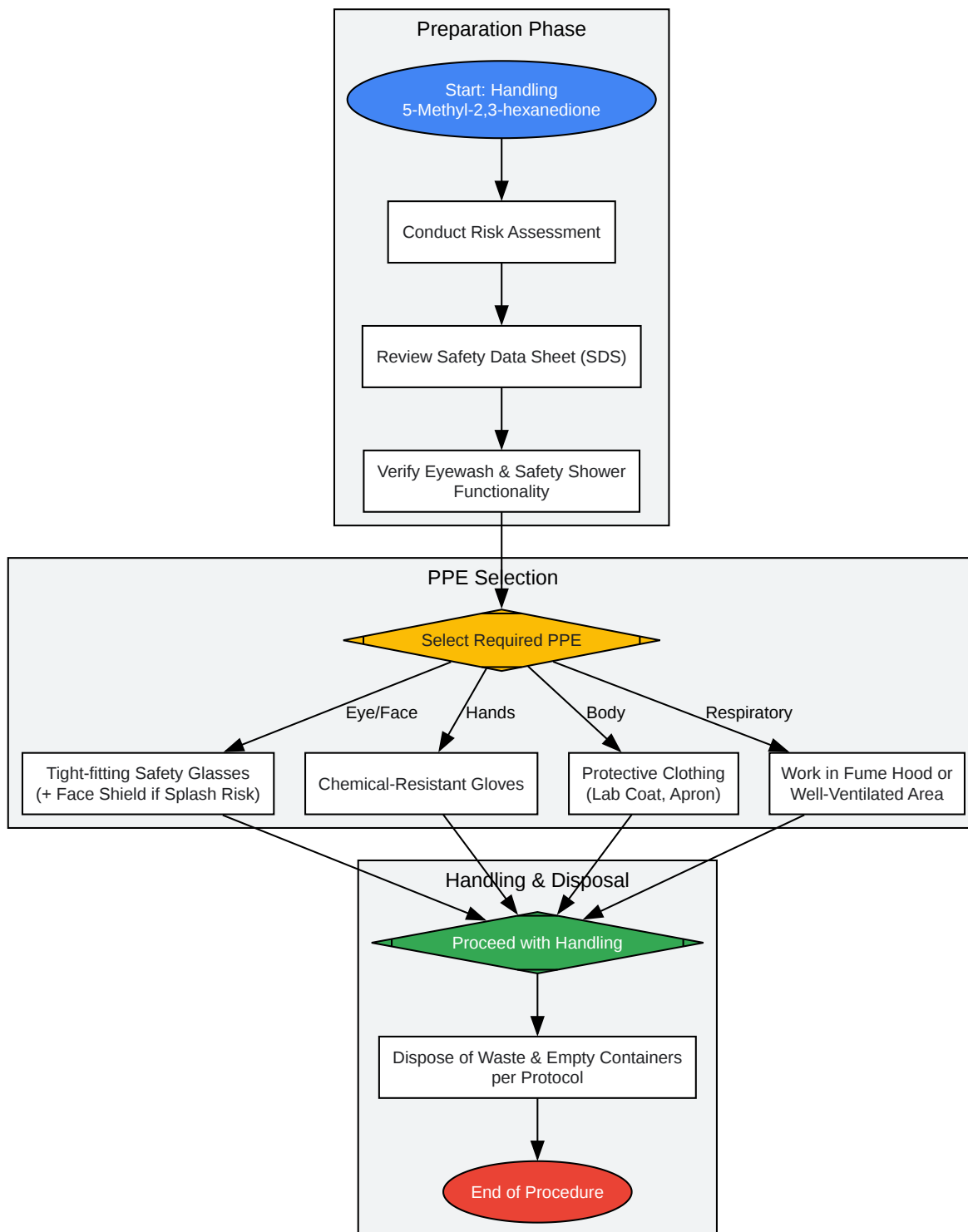
Empty Containers:

- Rinsing: Unless the container is to be reused for the same material, it must be triple-rinsed. The first rinse must be collected and disposed of as hazardous chemical waste.[13]
- Disposal: After thorough rinsing and air-drying, the empty container can be disposed of according to facility guidelines.[13]

Emergency First-Aid Procedures

- If on Skin (or hair): Immediately remove all contaminated clothing. Rinse the skin with plenty of water or shower. If skin irritation or a rash occurs, seek medical advice.[1][2]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[4]
- If Inhaled: Move the affected person to fresh air and keep them comfortable for breathing. If you feel unwell, call a poison center or doctor.[1][8]
- In Case of Fire: Use alcohol-resistant foam, carbon dioxide, dry powder, or water fog to extinguish.[1]



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Caption: Workflow for PPE selection and safe handling of **5-Methyl-2,3-hexanedione**.

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